

ADV N half-life decomposition temperature 51°C

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Compound Focus: 2,2'-Azobis(2,4-dimethylvaleronitrile)

CAS No.: 4419-11-8

Cat. No.: S579433

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ADV N Technical Data Summary

Property	Specification
CAS Number	4419-11-8 [1] [2]
Chemical Name	2,2'-Azobis(2,4-dimethylvaleronitrile) [1]
Molecular Formula	C ₁₄ H ₂₄ N ₄ [1] [2]
Molecular Weight	248.37 g/mol [1]
Appearance	White crystalline powder [1] [2]
10-hr Half-life Temperature	51 °C (in toluene) [1] [2]
Melting Point	45 - 70 °C (decomposes) [1]
Self-Accelerating Decomposition Temp. (SADT)	30 °C [1]
Solubility	Soluble in organic solvents (benzene, acetone, ether, toluene, methanol, DMF); Insoluble in water [1] [2]

Kinetic Parameter	Value
Activation Energy (E_a)	117.8 kJ/mol (approx. 122 kJ/mol in another source) [1] [2]
Frequency Factor (ln A)	32.94 [1]

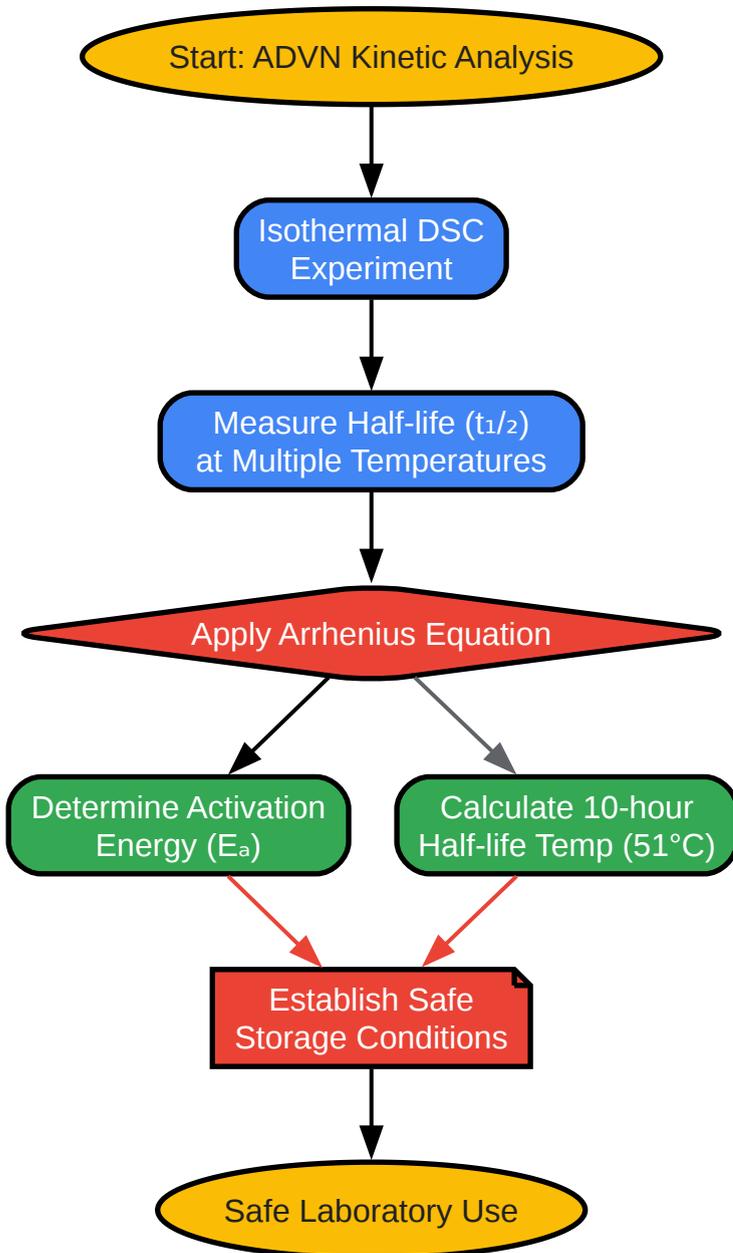
Handling and Storage Guidelines

ADV_N is thermally unstable and requires careful handling. The low Self-Accelerating Decomposition Temperature (SADT) of 30°C [1] means it can spontaneously decompose at relatively low temperatures.

- **Storage Condition:** Must be stored **below 15°C** [1] [2].
- **Packaging:** Typically available in 20kg paperboard drums, 25kg, or 500g packages [1] [2].
- **Handling Precaution:** Keep away from sunlight and heat sources [2].

Decomposition Kinetic Workflow

The diagram below illustrates the conceptual process of determining the decomposition kinetics of ADV_N, which is crucial for predicting its behavior and ensuring safe handling in experimental and industrial settings.

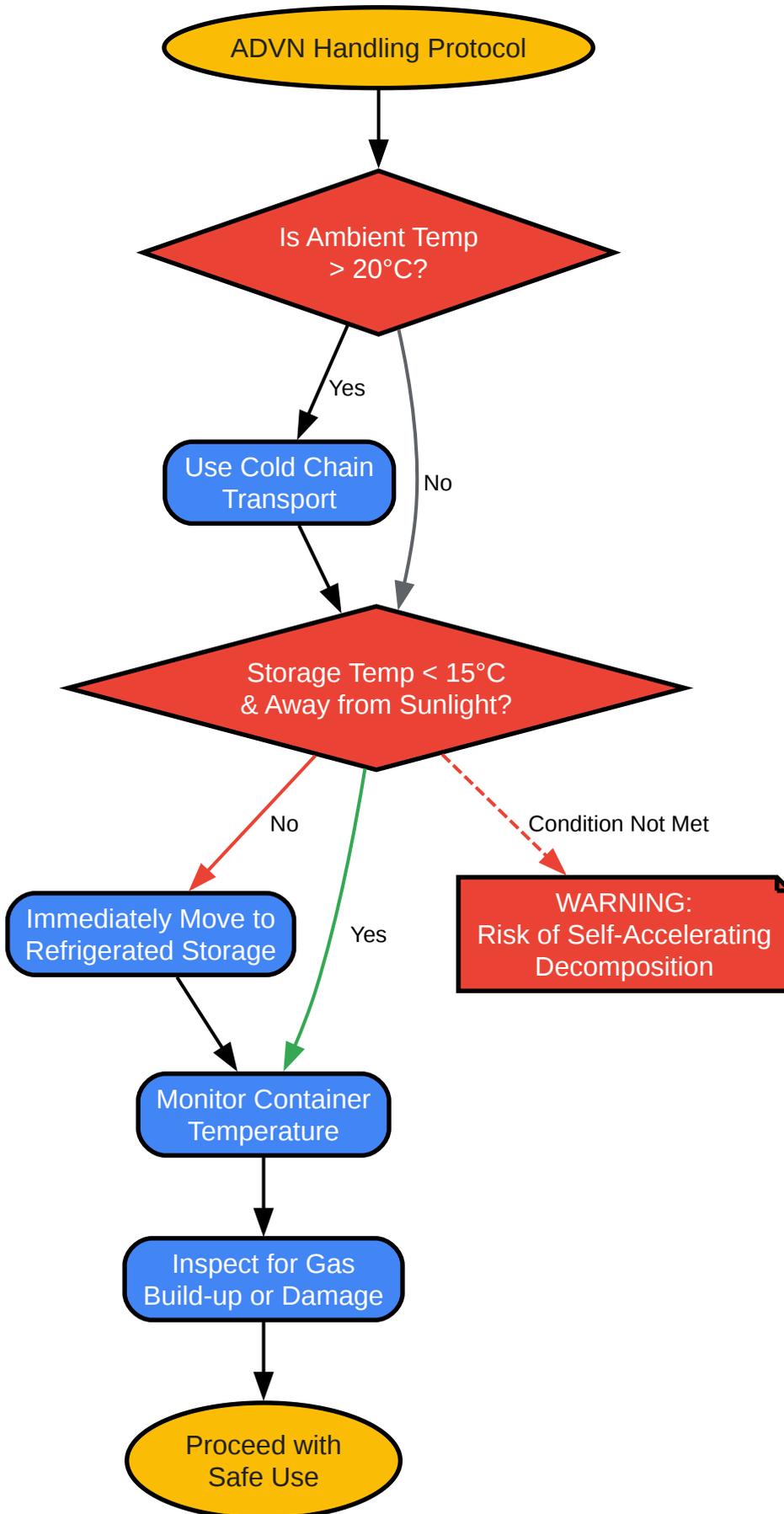


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Workflow for determining ADVN decomposition kinetics and safety parameters.

Safety Protocol Visualization

Given the thermal instability of ADVN, the following diagram outlines the critical decision points and actions for its safe storage and handling.



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Critical safety and storage protocol for handling thermally sensitive ADVN.

Application Note for Researchers

- **Primary Use:** The searched data confirms ADVN's main application as an **oil-soluble polymerization initiator** in plastics manufacturing and other industrial chemistry fields [1] [2].
- **Information Gap:** The search results did not reveal specific applications, signaling pathways, or experimental protocols related to **drug development**. Its use in pharmaceutical research, if any, would likely be in specialized areas like polymer-based drug delivery systems, requiring you to consult specialized scientific databases for more targeted information.

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References

1. V-65|CAS:4419-11-8|2,2'-Azobis(2,4-dimethylvaleronitrile)| ADVN ... [specchem-wako.fujifilm.com]
2. 2,2'-Azobis-(2,4-dimethylvaleronitrile) 4419-11-8, China 2,2'-Azobis... [chemnet.com]

To cite this document: Smolecule. [ADVN half-life decomposition temperature 51°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579433#advn-half-life-decomposition-temperature-51-c>]

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